

Isobutyl salicylate CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isobutyl salicylate*

Cat. No.: *B1217168*

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An In-depth Technical Guide to Isobutyl Salicylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **isobutyl salicylate**, an organic ester of salicylic acid. It details the compound's fundamental chemical and physical properties, outlines a precise experimental protocol for its synthesis, and explores its current applications and potential therapeutic activities. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by consolidating key technical data, methodologies, and a proposed mechanism of action for its anti-inflammatory effects.

Core Properties of Isobutyl Salicylate

Isobutyl salicylate, the isobutyl ester of 2-hydroxybenzoic acid, is a colorless liquid characterized by a distinct floral and herbaceous aroma. Its primary applications are in the fragrance and cosmetics industries.

Quantitative Data Summary

The key physicochemical properties of **isobutyl salicylate** are summarized in the table below for quick reference.

Property	Value
CAS Number	87-19-4
Molecular Formula	C ₁₁ H ₁₄ O ₃
Molecular Weight	194.23 g/mol
Appearance	Colorless liquid
Boiling Point	259 °C
Purity	>99.0% (GC)

Synthesis of Isobutyl Salicylate

The principal method for synthesizing **isobutyl salicylate** is through the Fischer esterification of salicylic acid with isobutyl alcohol. The following experimental protocol is based on a method utilizing a rare-earth solid superacid catalyst, which has been shown to produce a high yield of the final product.

Experimental Protocol: Catalytic Esterification

This protocol describes the synthesis of **isobutyl salicylate** using a SO₄²⁻/TiO₂/La³⁺ catalyst.

Materials:

- Salicylic acid (0.1 mol)
- Isobutyl alcohol
- Benzene (15 mL)
- SO₄²⁻/TiO₂/La³⁺ catalyst (1.0 g)

Procedure:

- To a round-bottom flask, add 0.1 mol of salicylic acid and 1.0 g of the $\text{SO}_4^{2-}/\text{TiO}_2/\text{La}^{3+}$ catalyst.
- Add isobutyl alcohol in a 3:1 molar ratio relative to salicylic acid.
- Add 15 mL of benzene to the mixture, which will serve as a water-removing agent via azeotropic distillation.
- Set up the apparatus for reflux.
- Heat the mixture and maintain a gentle reflux for a reaction time of 3.0 hours.
- Upon completion of the reaction, allow the mixture to cool to room temperature.
- The crude product can then be purified using standard techniques such as distillation or column chromatography to yield **isobutyl salicylate**.

Under these optimized conditions, the reported yield of **isobutyl salicylate** is approximately 96.2%.^[1]

Applications and Biological Activity

Isobutyl salicylate is predominantly used as a fragrance ingredient in perfumes, cosmetics, and soaps due to its pleasant scent.^[2] Beyond its aromatic applications, research into the biological activity of salicylates suggests potential therapeutic uses.

Anti-inflammatory and Antimicrobial Potential

Salicylates, as a class of compounds, are known for their anti-inflammatory properties. The mechanism of action is believed to involve the inhibition of cyclooxygenase (COX) enzymes and the modulation of inflammatory signaling pathways such as the nuclear factor-kappa B (NF- κ B) pathway.^{[3][4][5]} While the parent compound, salicylic acid, and its well-known derivative, acetylsalicylic acid (aspirin), are extensively studied in this regard, **isobutyl salicylate** may also possess similar activities.

Some studies have also indicated that **isobutyl salicylate** may exhibit antimicrobial properties, though further research is required to fully elucidate its efficacy and spectrum of activity.

Proposed Anti-inflammatory Signaling Pathway

The anti-inflammatory effects of salicylates are, in part, attributed to their ability to inhibit the NF- κ B signaling pathway. This pathway is a central regulator of the expression of numerous genes involved in the inflammatory response. The following diagram illustrates a proposed mechanism by which **isobutyl salicylate**, as a salicylate, may exert its anti-inflammatory effects.

Proposed inhibition of the NF- κ B pathway by **isobutyl salicylate**.

In this proposed pathway, an inflammatory stimulus activates the IKK complex, which then phosphorylates I κ B. This phosphorylation targets I κ B for degradation by the proteasome, releasing NF- κ B to translocate to the nucleus. In the nucleus, NF- κ B binds to DNA and promotes the transcription of pro-inflammatory genes. It is hypothesized that **isobutyl salicylate**, like other salicylates, may inhibit the IKK complex, thereby preventing the degradation of I κ B and keeping NF- κ B sequestered in the cytoplasm, which ultimately reduces the inflammatory response.^{[4][5]}

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- To cite this document: BenchChem. [Isobutyl salicylate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217168#isobutyl-salicylate-cas-number-and-molecular-weight]

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